

Comprehensive Safety and Handling Guide for L-Threoninol

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Compound of Interest

Compound Name: *L-Threoninol*

Cat. No.: *B554944*

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This guide provides essential safety protocols, operational procedures, and disposal plans for handling **L-Threoninol** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and effective use of this compound. Adherence to these guidelines is critical for minimizing risks and maintaining a safe research environment.

Hazard Identification and Classification

L-Threoninol is classified as an irritant. Understanding its specific hazards is the first step toward safe handling.

| GHS Classification | Hazard Statement | Pictogram | Signal Word |
|---------------------------------|---|-----------|-------------|
| Skin Irritation (Category 2) | H315: Causes skin irritation[1][2] | GHS07[2] | Warning[2] |
| Eye Irritation (Category 2A) | H319: Causes serious eye irritation[1][2] | GHS07[2] | Warning[2] |

Physicochemical Properties

A summary of key quantitative data for **L-Threoninol** is provided below.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₄ H ₁₁ NO ₂ [1] [3] |
| Molecular Weight | 105.14 g/mol [3] |
| Appearance | Solid [2] |
| Melting Point | 49-54 °C [2] |
| Storage Class | 11 (Combustible Solids) [2] |

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure. The type of equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[\[3\]](#)

| Protection Type | Required Equipment | Standards and Specifications |
|------------------------|--|---|
| Eye/Face Protection | Safety glasses with side-shields or chemical safety goggles. [1] [3] | Must conform to approved government standards such as EN166 (EU) or NIOSH (US). [1] [3] |
| Skin Protection | Chemical-resistant gloves and impervious protective clothing. | Gloves must satisfy the specifications of Regulation (EU) 2016/425 and the standard EN 374. [3] Wash and dry hands after use. [1] |
| Respiratory Protection | Not required under normal conditions with adequate ventilation. | If dust is generated, use a type P95 (US) or P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges. [3] |

Operational and Handling Plan

A systematic workflow ensures both safety and procedural consistency. Always handle **L-Threoninol** in accordance with good industrial hygiene and safety practices.[1][3]

Step 1: Engineering Controls

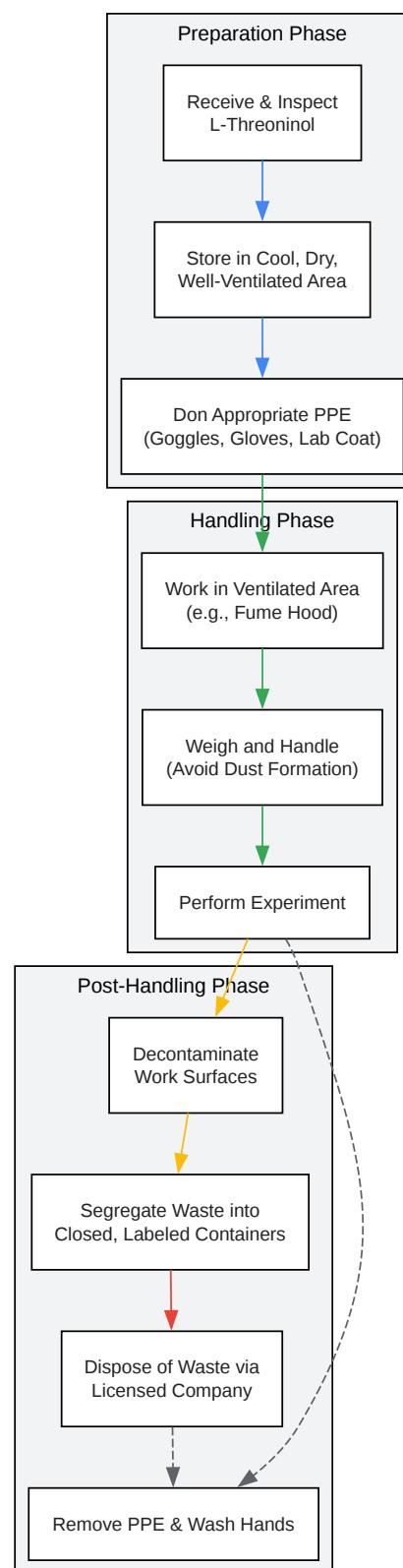
- Ventilation: Always use **L-Threoninol** in a well-ventilated area.[1][3]
- Exhaust: Provide appropriate local exhaust ventilation at places where dust is formed to control airborne concentrations.[1][3]

Step 2: Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for damage or leaks.
- Storage: Store in a cool, dry, and well-ventilated place.[3] Keep the container tightly closed to prevent contamination and moisture absorption.[3]

Step 3: Handling and Use

- Preparation: Before handling, ensure all required PPE is correctly worn.
- Dispensing: Avoid the formation of dust and aerosols.[1][3] Weigh and handle the solid material in a designated area with proper ventilation.
- Procedure: Avoid contact with skin and eyes.[1][3]
- Hygiene: Wash hands thoroughly before breaks and at the end of the workday.[1][3]



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Caption: Workflow for Safe Handling of **L-Threoninol**.

Emergency and Disposal Procedures

Immediate and appropriate responses to emergencies are critical. Always show the Safety Data Sheet to attending medical personnel.[\[1\]](#)[\[3\]](#)

First-Aid Measures

| Exposure Route | Procedure |
|----------------|--|
| Inhalation | Move the person into fresh air. If breathing is difficult or stops, provide artificial respiration and consult a physician. [1] [3] |
| Skin Contact | Take off contaminated clothing. Wash the affected area with soap and plenty of water. Consult a physician. [1] [3] |
| Eye Contact | Rinse cautiously and thoroughly with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician. [1] [3] |
| Ingestion | Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician. [1] [3] |

Accidental Release Measures (Spills)

- Evacuate: Evacuate personnel to a safe area.
- Ventilate: Ensure adequate ventilation.
- Protect: Wear all required personal protective equipment as detailed above.
- Contain: Prevent the product from entering drains.[\[1\]](#)[\[3\]](#)
- Clean-up: Pick up and arrange disposal without creating dust.[\[1\]](#)[\[3\]](#) Use a shovel to sweep up the material and place it into a suitable, closed container for disposal.[\[1\]](#)[\[3\]](#)

Disposal Plan

Proper disposal is essential to prevent environmental contamination.

- Unused Product: Dispose of as unused chemical waste.[\[3\]](#)
- Disposal Method: Offer surplus and non-recyclable solutions to a licensed disposal company. [\[3\]](#) A recommended method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[3\]](#)
- Contaminated Packaging: Dispose of in the same manner as the unused product.[\[3\]](#)

This document provides summary guidance. Always consult the full, unabridged Safety Data Sheet (SDS) for **L-Threoninol** before use.

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